

Application Note: Advanced Analytical Characterization of 2-[3-(ethylamino)oxetan-3-yl]ethanol

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Compound of Interest

Compound Name: 2-[3-(Ethylamino)oxetan-3-yl]ethanol

Cat. No.: B13919921

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Executive Summary & Physicochemical Profiling

The compound **2-[3-(ethylamino)oxetan-3-yl]ethanol** (CAS: 1782480-27-6) is a highly polar, low-molecular-weight (145.2 g/mol) building block increasingly relevant in modern medicinal chemistry^[1]. The oxetane ring is an emergent motif in drug discovery, prized for its ability to act as a carbonyl or gem-dimethyl isostere, thereby reducing lipophilicity (LogD), improving aqueous solubility, and redirecting metabolic clearance away from cytochrome P450 enzymes^{[2][3]}.

However, the unique structural features of this compound present a triad of analytical challenges:

- **Extreme Polarity:** The combination of a secondary amine, a primary alcohol, and the oxetane oxygen results in a hydrophilic molecule that elutes in the void volume of traditional Reversed-Phase (RP) C18 columns.

- Absence of a Chromophore: Lacking conjugated π -systems or aromatic rings, the compound is virtually invisible to standard UV/Vis detectors at conventional wavelengths.
- Conditional Instability: While 3,3-disubstituted oxetanes are generally more robust than other substitution patterns, the presence of internal nucleophiles (the amine and hydroxyl groups) makes this specific molecule susceptible to intramolecular ring-opening under strongly acidic conditions[2][4].

This application note details a robust, self-validating analytical strategy utilizing Hydrophilic Interaction Liquid Chromatography coupled with Tandem Mass Spectrometry (HILIC-MS/MS) and Nuclear Magnetic Resonance (NMR) spectroscopy to accurately characterize this compound without inducing degradation.

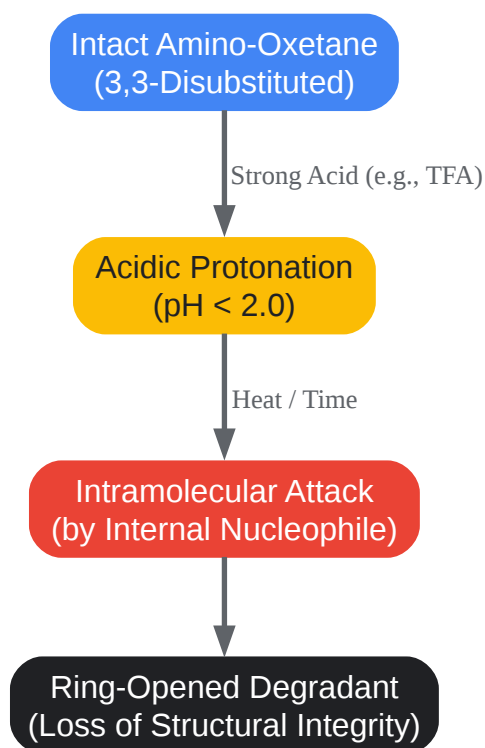
Rationale for Analytical Strategy (Causality & E-E-A-T)

Why HILIC Over Reversed-Phase?

A majority of active pharmaceutical ingredients and their precursors are polar amines, which exhibit notoriously poor retention and peak shape on RP-HPLC[5]. HILIC overcomes this by employing a polar stationary phase (e.g., Amide or Zwitterionic) and a highly organic mobile phase (typically >70% acetonitrile). This environment not only provides excellent retention for **2-[3-(ethylamino)oxetan-3-yl]ethanol** but also significantly enhances electrospray ionization (ESI) efficiency through rapid droplet desolvation in the MS source[5][6].

The Criticality of pH Control

A common misconception is that all oxetanes are categorically unstable in acid[2]. In reality, stability is context-dependent. For **2-[3-(ethylamino)oxetan-3-yl]ethanol**, the proximity of the internal hydroxyl and amine groups to the strained four-membered ring creates a high risk of intramolecular nucleophilic attack if the oxetane oxygen is protonated by strong acids[4][7]. Therefore, standard LC-MS modifiers like 0.1% Trifluoroacetic acid (TFA) or Formic acid (FA) at pH < 2.5 must be avoided. We utilize a mild 10 mM Ammonium Formate buffer (pH 3.8). This specific pH ensures the secondary amine (pKa $\approx$ 9) remains protonated for optimal HILIC retention and MS detection, while keeping the bulk solution mild enough to preserve the oxetane core[6][7].



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Acid-catalyzed ring-opening degradation pathway of amino-oxetanes.

Experimental Protocols

Protocol A: HILIC-ESI-MS/MS Method for Purity and Quantitation

Self-Validating System Control: To prove that the chosen method does not artificially degrade the sample, prepare a "Stress Control" vial spiked with 0.5% TFA and incubate at 40°C for 2 hours. If the analytical method is sound, the standard sample will show a single intact peak, while the Stress Control will reveal early-eluting ring-opened degradants, validating the necessity of the mild buffer system.

Step-by-Step Methodology:

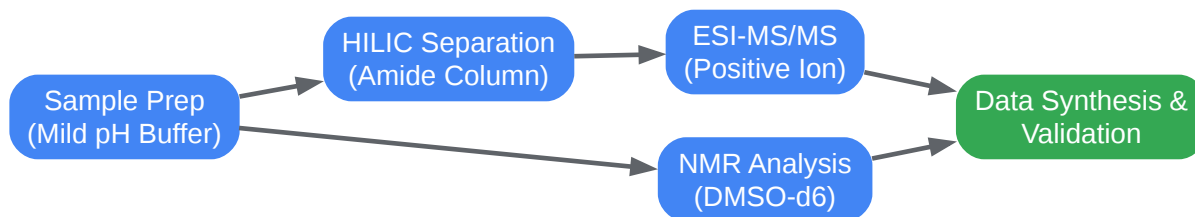
- **Sample Preparation:** Dissolve 1.0 mg of **2-[3-(ethylamino)oxetan-3-yl]ethanol** in 1.0 mL of Acetonitrile/Water (90:10, v/v) to mimic the initial HILIC mobile phase conditions. Vortex for 30 seconds.

- **Column Equilibration:** Install a BEH Amide column (2.1 x 100 mm, 1.7 μ m). Flush with 50 column volumes of Mobile Phase A and B at the initial gradient ratio to ensure stationary phase hydration.
- **Mobile Phase Setup:**
 - **Mobile Phase A (MPA):** 10 mM Ammonium Formate in Water, adjusted to pH 3.8 with dilute formic acid.
 - **Mobile Phase B (MPB):** 100% LC-MS Grade Acetonitrile.
- **Gradient Execution:** Run the gradient as specified in Table 1. Ensure the column oven is maintained at 35°C to ensure reproducible retention times.
- **MS/MS Detection:** Operate the mass spectrometer in Positive Electrospray Ionization (+ESI) mode using Multiple Reaction Monitoring (MRM).

Protocol B: NMR Spectroscopy for Structural Elucidation

Step-by-Step Methodology:

- **Solvent Selection:** Weigh 5.0 mg of the compound into a clean glass vial. Dissolve completely in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6). DMSO is preferred over D₂O to prevent rapid exchange of the labile -OH and -NH protons, allowing for their direct observation.
- **Instrument Tuning:** Transfer the solution to a 5 mm NMR tube. Insert into a 400 MHz (or higher) NMR spectrometer. Tune and match the probe for ¹H and ¹³C nuclei.
- **Acquisition:** Acquire a standard 1D ¹H spectrum (16 scans, relaxation delay 2.0 s) and a 1D ¹³C spectrum (1024 scans).
- **Data Processing:** Apply a 0.3 Hz line broadening function, Fourier transform, and reference the residual DMSO peak to 2.50 ppm (¹H) and 39.5 ppm (¹³C).



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Analytical workflow for the characterization of highly polar oxetane derivatives.

Data Presentation

Table 1: Optimized HILIC-MS/MS Parameters

Parameter	Setting / Value
Column	BEH Amide (2.1 x 100 mm, 1.7 μ m)
Flow Rate	0.4 mL/min
Gradient Program	0-1 min: 95% B; 1-5 min: 95% $\rightarrow$ 60% B; 5-6 min: 60% B; 6-8 min: 95% B
Precursor Ion ([M+H] ⁺)	m/z 146.1
Primary Product Ion (Quant)	m/z 101.1 (Loss of ethylamine, CE: 18 eV)
Secondary Product Ion (Qual)	m/z 128.1 (Loss of H ₂ O , CE: 15 eV)
Source Temperature	150°C
Desolvation Temperature	400°C

Table 2: Expected ¹H NMR Chemical Shifts (400 MHz, DMSO- d₆)

Proton Environment	Expected Shift (δ , ppm)	Multiplicity	Integration	Structural Assignment
-CH ₃ (Ethyl)	~1.00	Triplet (t)	3H	Terminal methyl of ethylamino group
-CH ₂ - (Ethyl)	~2.50	Quartet (q)	2H	Methylene of ethylamino group (overlaps with DMSO)
-CH ₂ - (Ethanol chain)	~1.90	Triplet (t)	2H	Methylene adjacent to oxetane C3
-CH ₂ -OH (Ethanol chain)	~3.50	Multiplet (m)	2H	Methylene adjacent to hydroxyl group
Oxetane Ring -CH ₂ -	~4.25 & ~4.45	Doublets (d, AB system)	4H	Diastereotopic faces of the oxetane ring
-OH (Hydroxyl)	~4.50	Broad Singlet (br s)	1H	Primary alcohol proton
-NH- (Amine)	~2.00	Broad Singlet (br s)	1H	Secondary amine proton

References

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- Synthetic oxetanes in drug discovery: where are we in 2025?:Taylor & Francis.[4] URL:[[Link](#)]
- Hydrophilic Interaction Chromatography: A Guide for Practitioners:ResearchGate.[5] URL:[[Link](#)]

- Oxetane as a part of modern medicinal chemistry toolbox:ChemRxiv.[7] URL:[[Link](#)]
- Development of a Simultaneous Analytical Method for Amines:ACS Omega.[6] URL:[[Link](#)]

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